

An In-depth Technical Guide on 3-Iodo-4-methoxytoluene

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Compound of Interest

Compound Name: 3-Iodo-4-methoxytoluene

CAS No.: 50597-88-1

Cat. No.: B1295452

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This guide provides essential physicochemical data for **3-Iodo-4-methoxytoluene**, a compound of interest for researchers, scientists, and professionals in drug development.

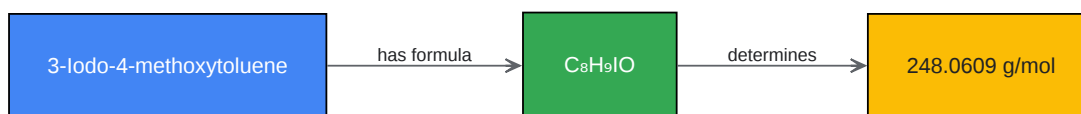
Physicochemical Properties

The fundamental molecular properties of **3-Iodo-4-methoxytoluene** are summarized below. These data are critical for experimental design, analytical characterization, and computational modeling.

Property	Value	Source
Molecular Formula	C8H9IO	NIST WebBook[1]
Molecular Weight	248.0609 g/mol	NIST WebBook[1]
CAS Registry Number	50597-88-1	NIST WebBook[1]

Logical Relationship of Compound Properties

The following diagram illustrates the relationship between the compound's name, its chemical formula, and its calculated molecular weight.



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References

- 1. 3-Iodo-4-methoxytoluene [webbook.nist.gov]
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